

# An In-depth Technical Guide to the Safe Handling of 6-Methoxynicotinic Acid

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## Compound of Interest

Compound Name: 6-Methoxynicotinic acid

Cat. No.: B032813

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **6-Methoxynicotinic acid** (CAS No: 66572-55-2), a compound utilized in the synthesis of various pharmaceutical agents. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.


## Section 1: GHS Hazard Identification and Classification

**6-Methoxynicotinic acid** is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to irritation and aquatic toxicity.

Table 1: GHS Classification and Hazard Statements

Classification	Code	Hazard Statement
Skin Corrosion/Irritation	H315	Causes skin irritation.[1]
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation. [1]
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	H335	May cause respiratory irritation.[2]
Hazardous to the aquatic environment — Acute hazard	H402	Harmful to aquatic life.

GHS Pictogram:

 alt text

Signal Word: Warning

Precautionary Statements: A comprehensive list of precautionary statements is provided in the table below.

Table 2: Precautionary Statements for **6-Methoxynicotinic Acid**

Category	Code	Statement
Prevention	P261	Avoid breathing dust.[2]
P264	Wash skin thoroughly after handling.[1]	
P271	Use only outdoors or in a well-ventilated area.	
P273	Avoid release to the environment.	
P280	Wear protective gloves/ eye protection/ face protection.[1]	
Response	P302 + P352	IF ON SKIN: Wash with plenty of water.[1]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]	
P312	Call a POISON CENTER/ doctor if you feel unwell.	
P332 + P313	If skin irritation occurs: Get medical advice/ attention.	
P337 + P313	If eye irritation persists: Get medical advice/ attention.[1]	
P362 + P364	Take off contaminated clothing and wash it before reuse.[1]	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly

closed.

P405	Store locked up.	
Disposal	P501	Dispose of contents/ container to an approved waste disposal plant.

## Section 2: Safe Handling and Personal Protective Equipment (PPE)

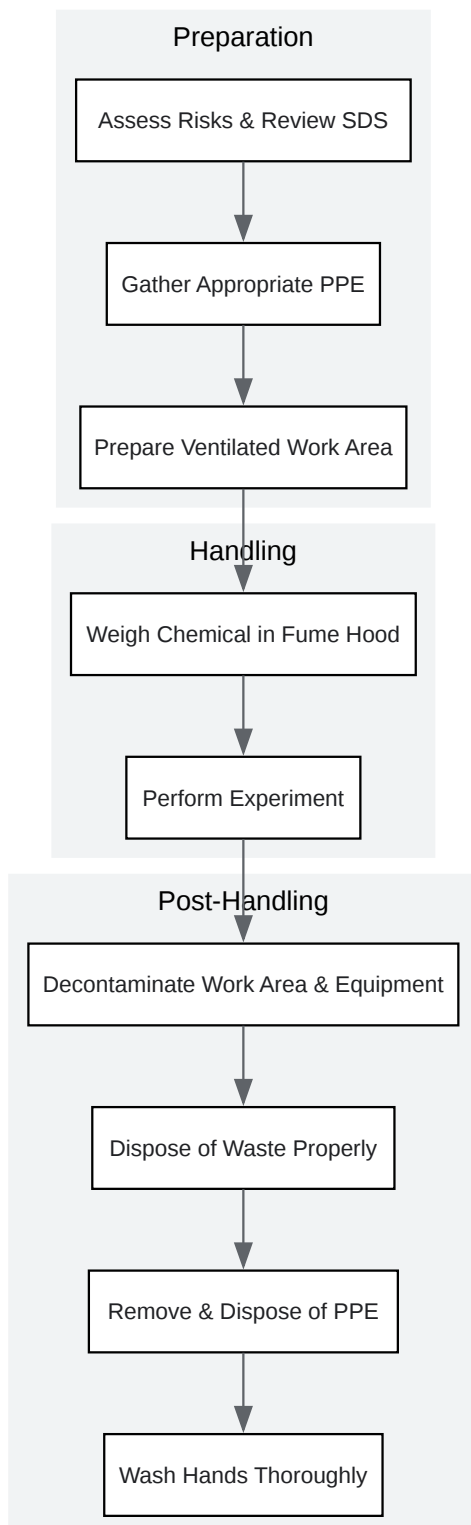
Proper handling procedures and the use of appropriate personal protective equipment are essential to minimize exposure and associated risks.

Experimental Protocol for Safe Handling:

- Engineering Controls: Always handle **6-Methoxynicotinic acid** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust. Ensure that safety showers and eyewash stations are readily accessible.[\[3\]](#)
- Personal Protective Equipment:
  - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of properly after handling the substance.[\[1\]](#)
  - Eye Protection: Use safety glasses with side-shields or chemical goggles.[\[1\]](#)[\[3\]](#) A face shield may be necessary for operations with a higher risk of splashing.[\[3\]](#)
  - Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.[\[1\]](#)[\[3\]](#)
  - Respiratory Protection: If dust is generated and engineering controls are insufficient, use a NIOSH/MSHA-approved respirator.[\[1\]](#)[\[3\]](#)
- Hygiene Measures: Avoid contact with skin, eyes, and clothing.[\[3\]](#) Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[\[1\]](#)

## Safe Handling Workflow Diagram:

## Safe Handling Workflow for 6-Methoxynicotinic Acid

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Caption: Workflow for the safe handling of **6-Methoxynicotinic acid**.

## Section 3: First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Table 3: First Aid Procedures for **6-Methoxynicotinic Acid**

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. <a href="#">[4]</a>
Skin Contact	Immediately flush skin with plenty of soap and water. Remove contaminated clothing. If irritation persists, get medical attention. <a href="#">[4]</a>
Eye Contact	Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. <a href="#">[4]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[5]</a>

## Section 4: Accidental Release Measures and Disposal

Spill Cleanup Protocol:

- Evacuate: Evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so. Avoid dust formation.

- Personal Protection: Wear appropriate personal protective equipment as detailed in Section 2.
- Cleanup: Carefully sweep up the spilled solid material and place it into a suitable, labeled container for disposal.[5] Avoid creating dust.
- Decontamination: Clean the spill area thoroughly with a suitable decontaminating agent.
- Environmental Precautions: Do not let the product enter drains.

Disposal: Dispose of **6-Methoxynicotinic acid** and any contaminated materials in accordance with local, state, and federal regulations. This may involve incineration in a licensed chemical destruction plant.[5]

## Section 5: Physical and Chemical Properties

Table 4: Physical and Chemical Properties of **6-Methoxynicotinic Acid**

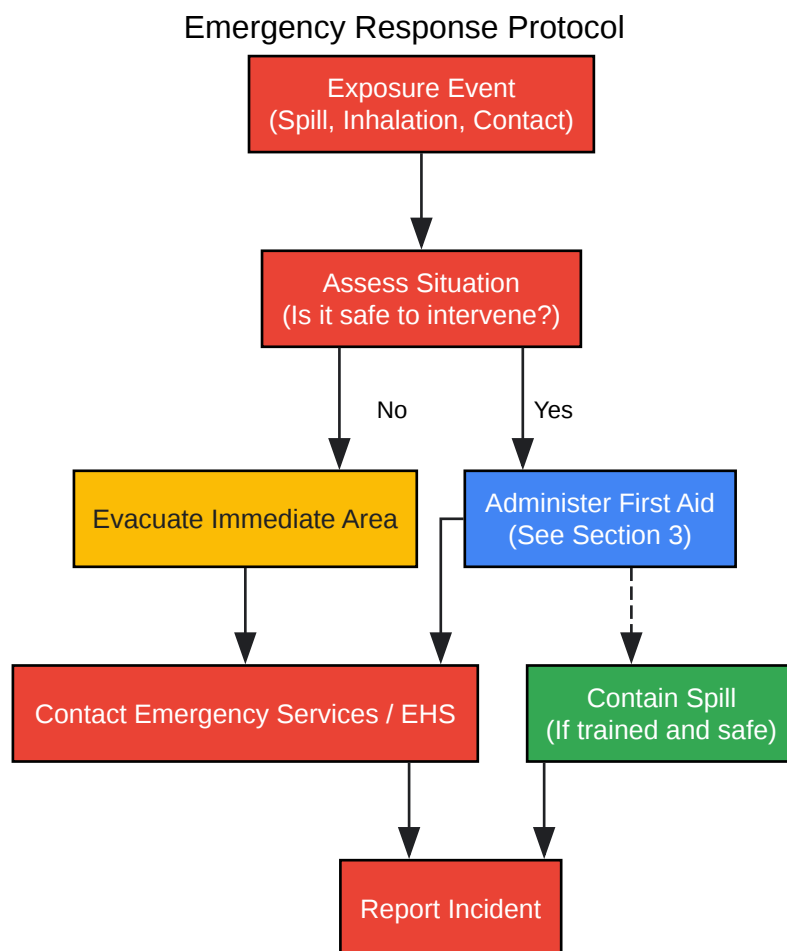
Property	Value
Molecular Formula	C <sub>7</sub> H <sub>7</sub> NO <sub>3</sub> [6]
Molecular Weight	153.14 g/mol [6]
Appearance	White to light yellow solid
Melting Point	171.5-172.5 °C[2]
Boiling Point	283.8 ± 20.0 °C (Predicted)[2]
Solubility	Soluble in water, methanol, and ether.

## Section 6: Stability and Reactivity

- Reactivity: Generally stable under normal conditions.[7]
- Chemical Stability: Stable under recommended storage conditions.[7]
- Conditions to Avoid: Avoid formation of dust.[7]

- Incompatible Materials: Strong oxidizing agents.[7]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides (CO, CO<sub>2</sub>) and nitrogen oxides (NO<sub>x</sub>).

Emergency Response Workflow:



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Caption: General emergency response workflow for incidents.

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